

# physical properties of 4-Methyl-5-vinylthiazole

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## Compound of Interest

Compound Name: 4-Methyl-5-vinylthiazole

Cat. No.: B145775

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An In-depth Technical Guide to the Physical Properties of **4-Methyl-5-vinylthiazole**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Methyl-5-vinylthiazole** (CAS No: 1759-28-0), also known as Vinylsulfurol, is a heterocyclic organic compound with the molecular formula C<sub>6</sub>H<sub>7</sub>NS.[1][2] It is recognized for its distinct nutty, musty, and cocoa-like aroma and is found naturally in foods such as cocoa, garlic, and roasted filberts.[2][3] Primarily utilized as a flavoring agent in the food industry and as an intermediate in the fragrance sector, its physical properties are critical for its application, handling, and synthesis.[1][2] This document provides a comprehensive overview of the core physical characteristics of **4-Methyl-5-vinylthiazole**, detailed experimental protocols for their determination, and logical workflows for these procedures.

## Core Physical and Chemical Properties

**4-Methyl-5-vinylthiazole** is typically a colorless to reddish-amber, clear mobile liquid at room temperature.[1][4] Its key identifiers and properties are summarized below.

Identifier	Value	Reference
IUPAC Name	5-ethenyl-4-methyl-1,3-thiazole	<a href="#">[1]</a>
CAS Number	1759-28-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NS	<a href="#">[1]</a>
Molecular Weight	125.19 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless to reddish-amber liquid	<a href="#">[1]</a> <a href="#">[4]</a>
Odor	Nutty, cocoa, musty, earthy, vegetable-like	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **4-Methyl-5-vinylthiazole** compiled from various sources. These parameters are essential for predicting its behavior in different chemical and physical systems.

Physical Property	Value/Range	Conditions	Reference(s)
Density	1.091 - 1.095 g/mL	Not Specified	[1]
1.093 g/mL	25 °C	[3]	
1.089 - 1.099 g/mL	20 °C	[4]	
1.088 - 1.102 g/mL	25 °C	[6]	
1.1 ± 0.1 g/cm³	Not Specified	[2]	
Melting Point	-15 °C	760 mmHg	[1][6]
Boiling Point	78 - 80 °C	25 mmHg	[3]
67 - 68 °C	11 mmHg	[7]	
173 - 174 °C	760 mmHg	[5][6]	
185.3 ± 9.0 °C	760 mmHg	[2]	
Flash Point	70.6 °C	Closed Cup	[2]
71 °C	Closed Cup	[4]	
159 °F (70.56 °C)	TCC	[5][6]	
Refractive Index	1.560 - 1.570	20 °C	[1][4]
1.568	20 °C	[3][7]	
1.555 - 1.575	20 °C	[5][6]	
Solubility	Soluble in organic solvents (e.g., alcohol, Chloroform)	Room Temperature	[1][3][8]
Miscible in ethanol	Room Temperature	[1][8]	
Slightly soluble in water	Not Specified	[4]	
787.9 mg/L (estimated)	25 °C	[5][6]	

Vapor Pressure	0.962 mmHg (estimated)	25 °C	<a href="#">[5]</a> <a href="#">[6]</a>
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## Experimental Protocols for Property Determination

While specific primary literature detailing the experimental determination of **4-Methyl-5-vinylthiazole**'s properties is not readily available, standard methodologies for organic compounds are applicable. The following sections describe generalized protocols.

### Determination of Boiling Point via Simple Distillation

The boiling point is a fundamental property for characterizing and purifying liquids. Simple distillation is suitable for determining the boiling point of a relatively pure liquid sample.[\[9\]](#)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

#### Materials:

- 50 mL round-bottom flask
- Heating mantle
- Distillation head with thermometer adapter
- Thermometer (-10 to 250 °C)
- Condenser
- Receiving flask
- Boiling chips
- Lab jack and clamps

#### Procedure:

- Add approximately 20-30 mL of **4-Methyl-5-vinylthiazole** and a few boiling chips to the round-bottom flask.
- Assemble the simple distillation apparatus as shown in the workflow diagram below. Ensure all joints are securely clamped.[9]
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor distilling into the condenser.[9]
- Begin circulating cold water through the condenser, with water entering at the bottom and exiting at the top.
- Apply heat using the heating mantle. Adjust the heating rate to achieve a slow and steady distillation, approximately 1-2 drops per second into the receiving flask.
- Record the temperature when it stabilizes as the liquid is consistently condensing and dripping into the receiving flask. This stable temperature is the boiling point.[9]
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.
- Once the measurement is complete, turn off the heat and allow the apparatus to cool before disassembly. Never distill to dryness.[9]

## Determination of Density

Density is the mass per unit volume and is a characteristic property of a substance.

Objective: To accurately measure the mass of a known volume of the liquid.

Materials:

- Pycnometer (specific gravity bottle) or a calibrated micropipette/syringe
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Temperature-controlled water bath

**Procedure:**

- Clean and thoroughly dry the pycnometer. Measure its mass on the analytical balance and record it as  $m_1$ .
- Fill the pycnometer with distilled water and place it in a water bath set to a specific temperature (e.g., 20.0 °C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, ensuring no air bubbles are present. Dry the outside of the pycnometer and measure its mass. Record it as  $m_2$ .
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **4-Methyl-5-vinylthiazole** and allow it to equilibrate in the water bath at the same temperature.
- Adjust the liquid level to the mark, dry the exterior, and measure its mass. Record it as  $m_3$ .
- Calculate the density using the known density of water ( $\rho_{\text{water}}$ ) at the experimental temperature: Density =  $((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$

## Determination of Refractive Index

The refractive index measures how light propagates through a substance and is highly sensitive to purity.

**Objective:** To measure the refractive index of the liquid using an Abbe refractometer.

**Materials:**

- Abbe refractometer
- Constant temperature water circulator
- Dropper or pipette
- **4-Methyl-5-vinylthiazole** sample
- Ethanol and lens paper

**Procedure:**

- Turn on the refractometer and the water circulator, setting the temperature to 20.0 °C. Allow the instrument to stabilize.
- Clean the surfaces of the measuring and illuminating prisms with ethanol and a soft lens paper.
- Using a dropper, place 2-3 drops of the **4-Methyl-5-vinylthiazole** sample onto the surface of the lower prism.
- Close the prisms firmly. The liquid should spread to form a thin, uniform film.
- Look through the eyepiece and turn the coarse adjustment knob until the light field appears. Adjust the dispersion compensator to sharpen the borderline between the light and dark fields, eliminating any color fringe.
- Use the fine adjustment knob to center the borderline exactly on the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale. Record the temperature.

## Determination of Solubility

Solubility provides insight into the polarity and intermolecular forces of a compound.

**Objective:** To qualitatively assess the solubility of **4-Methyl-5-vinylthiazole** in various solvents.

**Materials:**

- Small test tubes and rack
- Graduated pipettes or droppers
- Solvents of varying polarity (e.g., water, ethanol, hexane, toluene)
- Vortex mixer

**Procedure:**

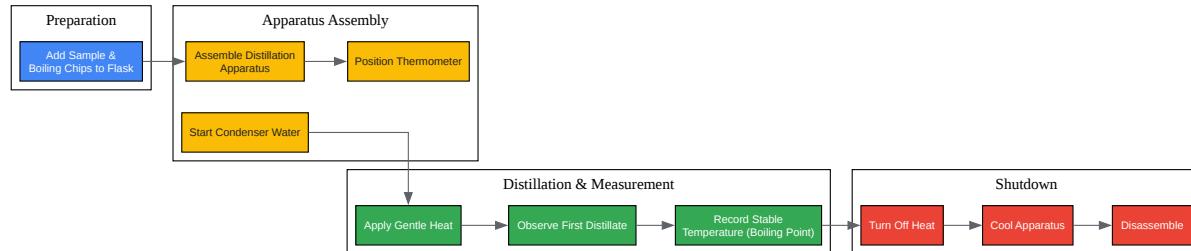
- Label a series of test tubes, one for each solvent to be tested.
- Add 1 mL of a chosen solvent to the corresponding test tube.
- Add a small, measured amount of **4-Methyl-5-vinylthiazole** (e.g., 50  $\mu$ L) to the solvent.
- Agitate the mixture vigorously using a vortex mixer for 30-60 seconds.
- Allow the mixture to stand and observe.
- Record the observation as:
  - Soluble/Miscible: A single, clear liquid phase is observed.
  - Partially Soluble: The mixture is cloudy, or two phases are present but the volume of the solute phase has visibly decreased.
  - Insoluble: Two distinct liquid layers are observed, or the added drops remain unchanged.
- Repeat the process for each solvent.

## Signaling Pathways and Experimental Workflows

Based on available scientific literature, **4-Methyl-5-vinylthiazole** is primarily characterized as a flavor and fragrance component.<sup>[1]</sup> It is not typically associated with research into intracellular signaling pathways in the context of drug development. Its known biological role is as a semiochemical, attracting specific beetle pollinators to certain plants.<sup>[3]</sup> Therefore, a diagram of a cellular signaling pathway is not applicable.

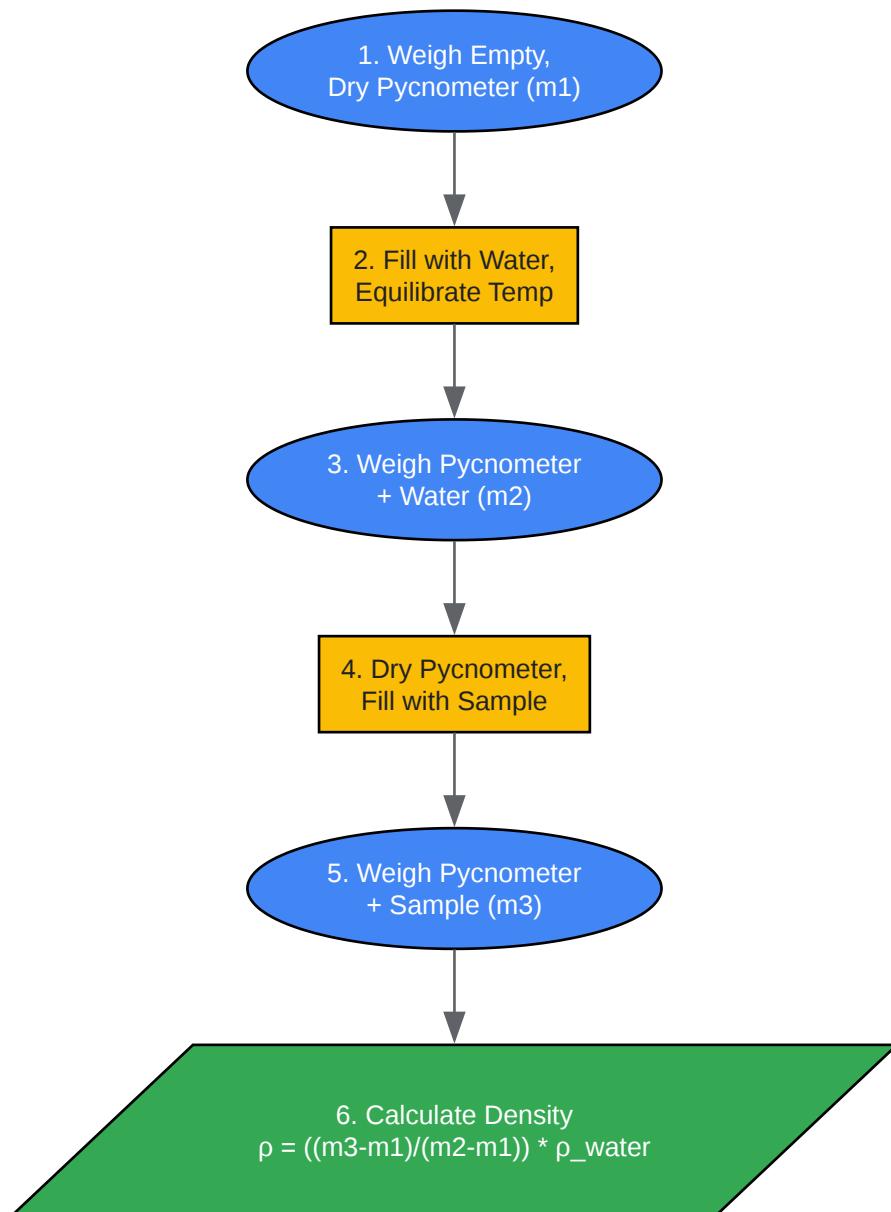
Instead, diagrams representing the experimental workflows for determining the physical properties described above are provided.

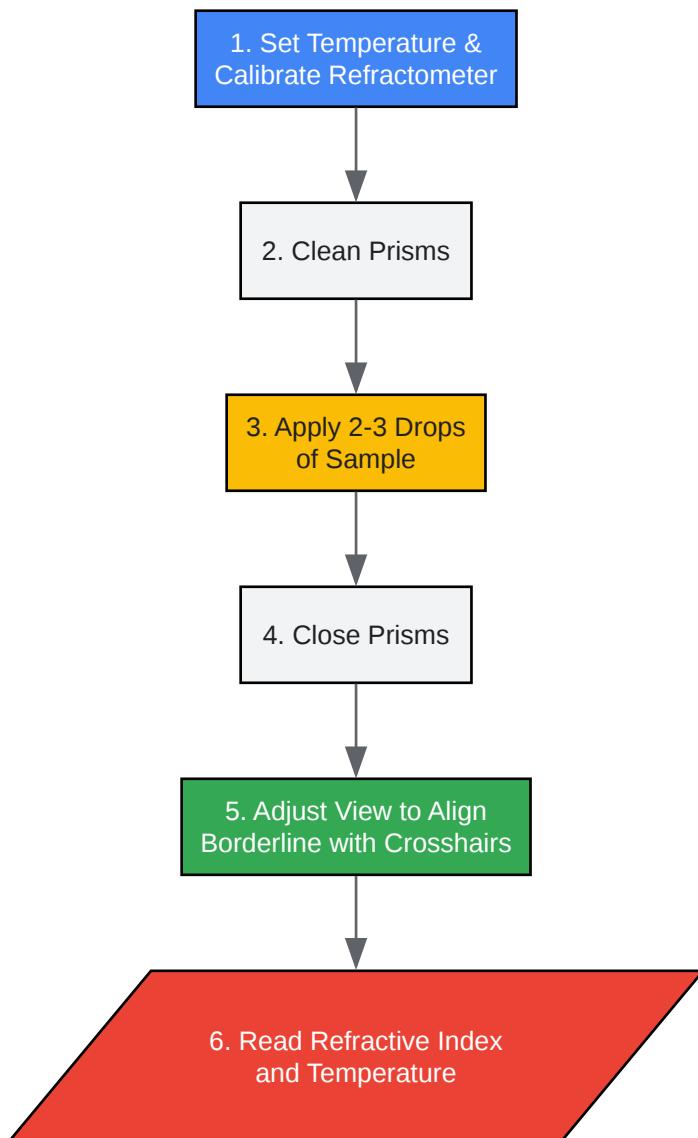
## Experimental Workflow Diagrams



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Caption: Workflow for Boiling Point Determination.





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